

Technical Guide: Safety Data for 2-(2-Bromo-4-fluorophenyl)acetonitrile

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Compound of Interest

Compound Name: 2-(2-Bromo-4-fluorophenyl)acetonitrile

Cat. No.: B1268558

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the official SDS before handling this chemical.

Introduction

2-(2-Bromo-4-fluorophenyl)acetonitrile is a halogenated aromatic nitrile used in chemical synthesis and proteomics research.^{[1][2]} Its chemical structure, featuring a bromine atom, a fluorine atom, and a cyano group, contributes to its reactivity and potential hazards.^[1] This guide provides a detailed overview of the available safety data for this compound, compiled from various sources.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(2-Bromo-4-fluorophenyl)acetonitrile** is classified as a hazardous substance. The available information suggests the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

The signal word for this compound is "Warning", and the corresponding GHS pictogram is the exclamation mark (GHS07).

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **2-(2-Bromo-4-fluorophenyl)acetonitrile** is limited in publicly available literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₈ H ₅ BrFN	[1] [2] [3]
Molecular Weight	214.04 g/mol	[1] [2] [3]
CAS Number	61150-58-1	[1] [2] [3]
Appearance	Solid	-

Note: Data for properties such as boiling point, melting point, flash point, and density for this specific compound are not readily available. Researchers should exercise extreme caution and handle the substance as potentially hazardous.

Toxicological Information

Detailed toxicological studies specifically for **2-(2-Bromo-4-fluorophenyl)acetonitrile** are not widely published. The hazard classification suggests acute toxicity upon ingestion, skin contact, and inhalation.[\[1\]](#) The primary mechanism of acute toxicity for many nitriles is the metabolic release of cyanide ions.

General Experimental Protocol for Acute Oral Toxicity (LD50) Determination in Rodents (Based on general

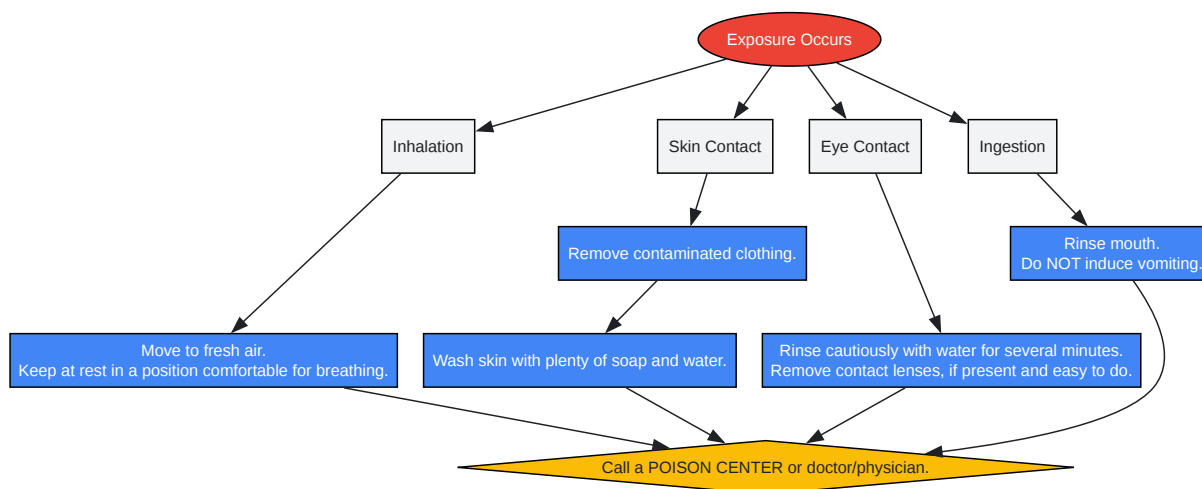
principles for nitriles):

- Animal Model: Typically, mice or rats are used.
- Dosage Preparation: The test substance is dissolved or suspended in a suitable vehicle (e.g., corn oil, distilled water with a suspending agent).
- Administration: A single dose of the substance is administered to the animals via oral gavage.
- Dose Levels: A range of dose levels is used to establish a dose-response relationship.
- Observation: Animals are observed for signs of toxicity and mortality for a specified period (typically 14 days).
- Data Analysis: The LD50 value (the dose estimated to be lethal to 50% of the animals) is calculated using appropriate statistical methods.

This is a generalized protocol and specific study designs may vary.

First Aid Measures

In the event of exposure to **2-(2-Bromo-4-fluorophenyl)acetonitrile**, the following first aid measures are recommended. A decision-making workflow for first responders is illustrated in the diagram below.

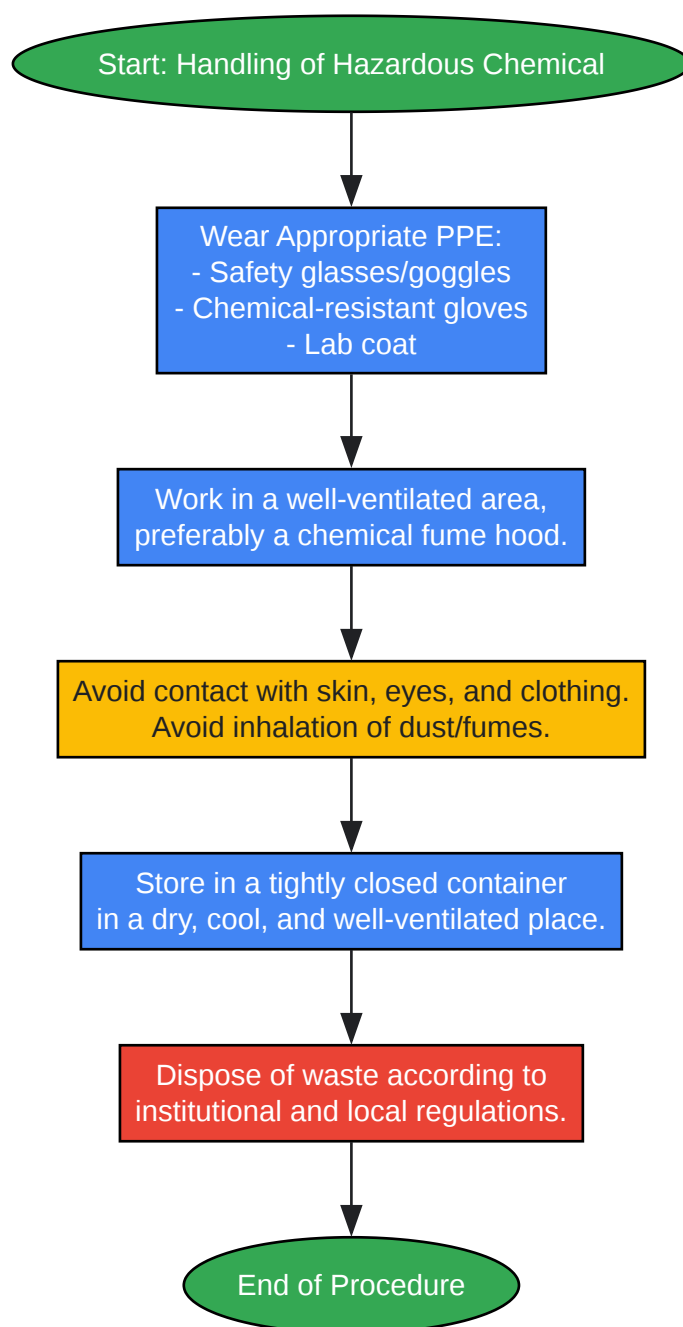


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Caption: First aid workflow for exposure to **2-(2-Bromo-4-fluorophenyl)acetonitrile**.

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **2-(2-Bromo-4-fluorophenyl)acetonitrile**. The following diagram outlines the recommended workflow for safe laboratory handling.



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Caption: Safe laboratory handling workflow for hazardous chemicals.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside of a fume hood or if dust/vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.

Accidental Release Measures

In case of a spill or release, follow these general procedures:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so.
- Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal. Do not allow the chemical to enter drains.
- Decontamination: Clean the spill area thoroughly.

Disposal Considerations

Dispose of **2-(2-Bromo-4-fluorophenyl)acetonitrile** and its containers in accordance with local, regional, and national regulations. Do not dispose of it with regular waste or into the environment.

This technical guide provides a summary of the currently available safety information for **2-(2-Bromo-4-fluorophenyl)acetonitrile**. It is imperative for all personnel handling this chemical to

be thoroughly trained in safe laboratory practices and to have access to and understand the complete Safety Data Sheet.

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